

# Biocompatibility and Toxicity of Triethylene Glycol Dicaprylate: An In-depth Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Triethylene glycol dicaprylate*

Cat. No.: *B090476*

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Disclaimer: Direct toxicological and biocompatibility data for **triethylene glycol dicaprylate** is limited in publicly available literature. This guide provides a comprehensive overview based on data from the closely related substance, triethylene glycol caprate caprylate, the parent compounds triethylene glycol and caprylic acid, and other relevant glycol esters. The information herein should be used as a reference for risk assessment and to guide further investigation.

## Executive Summary

**Triethylene glycol dicaprylate** is a diester of triethylene glycol and caprylic acid. Due to a lack of extensive direct testing data, its biocompatibility and toxicity profile is primarily inferred from data on structurally similar compounds and its constituent molecules. Based on available information for triethylene glycol caprate caprylate, it is classified as harmful if swallowed, a skin and eye irritant, and may cause respiratory irritation. The parent compound, triethylene glycol, exhibits low acute toxicity. Caprylic acid is generally considered safe, though it can cause gastrointestinal upset and has specific contraindications for individuals with medium-chain acyl-CoA dehydrogenase (MCAD) deficiency. Other esters of triethylene glycol, such as the diacrylate and dimethacrylate, are known skin irritants and sensitizers, suggesting a potential for localized reactions with **triethylene glycol dicaprylate**.

## Toxicological Profile

The toxicological profile of **triethylene glycol dicaprylate** is extrapolated from data on triethylene glycol caprate caprylate, triethylene glycol, and caprylic acid.

## Acute Toxicity

A Safety Data Sheet for the closely related compound, triethylene glycol caprate caprylate, indicates it is harmful if swallowed (Acute toxicity, oral, Category 4).[1] The parent compound, triethylene glycol, has a very low order of acute toxicity via oral, dermal, and inhalation routes.[2][3] Oral LD50 values in rats for triethylene glycol are reported to be greater than 18,080 mg/kg.[4]

## Irritation and Sensitization

**Skin Irritation:** Triethylene glycol caprate caprylate is classified as causing skin irritation (Category 2).[1] The parent compound, triethylene glycol, is generally not considered a primary skin irritant, though prolonged contact may cause temporary irritation.[2][5][6] However, other diesters of triethylene glycol, such as triethylene glycol diacrylate, are known to cause skin irritation.[7][8][9]

**Eye Irritation:** Triethylene glycol caprate caprylate is classified as causing serious eye irritation (Category 2A).[1] Triethylene glycol may cause temporary or mild eye irritation.[2][5][10][11] Triethylene glycol diacrylate is also a known eye irritant.[9]

**Respiratory Irritation:** Triethylene glycol caprate caprylate may cause respiratory irritation.[1] While triethylene glycol vapors are unlikely to cause harm under normal conditions, high concentrations of its vapor or aerosol may irritate the respiratory system.[2][5][6][11]

**Skin Sensitization:** There is no direct data on the skin sensitization potential of **triethylene glycol dicaprylate**. However, triethylene glycol diacrylate is known to be a skin sensitizer.[7][8][9] Animal and human studies have shown that the parent compound, triethylene glycol, does not cause skin sensitization.[2]

## Genotoxicity and Carcinogenicity

No direct data on the genotoxicity or carcinogenicity of **triethylene glycol dicaprylate** was found. The parent compound, triethylene glycol, has not been found to be mutagenic or genotoxic in various in vitro assays.[12] Published literature suggests that triethylene glycol is

not carcinogenic in rodent studies.[3] For medium-chain triglycerides, which include caprylic acid esters, there is no evidence of carcinogenicity.[13]

## Reproductive and Developmental Toxicity

Direct data for **triethylene glycol dicaprylate** is unavailable. For the parent compound, triethylene glycol, studies in rats and mice did not show significant embryotoxicity or teratogenicity, although some maternal toxicity was observed at high doses.[3][12]

## Data Presentation

Table 1: Hazard Classification for Triethylene Glycol Caprate Caprylate

Endpoint	Classification	Reference
Acute Oral Toxicity	Category 4 (Harmful if swallowed)	[1]
Skin Corrosion/Irritation	Category 2 (Causes skin irritation)	[1]
Serious Eye Damage/Irritation	Category 2A (Causes serious eye irritation)	[1]
Respiratory Irritation	May cause respiratory irritation	[1]

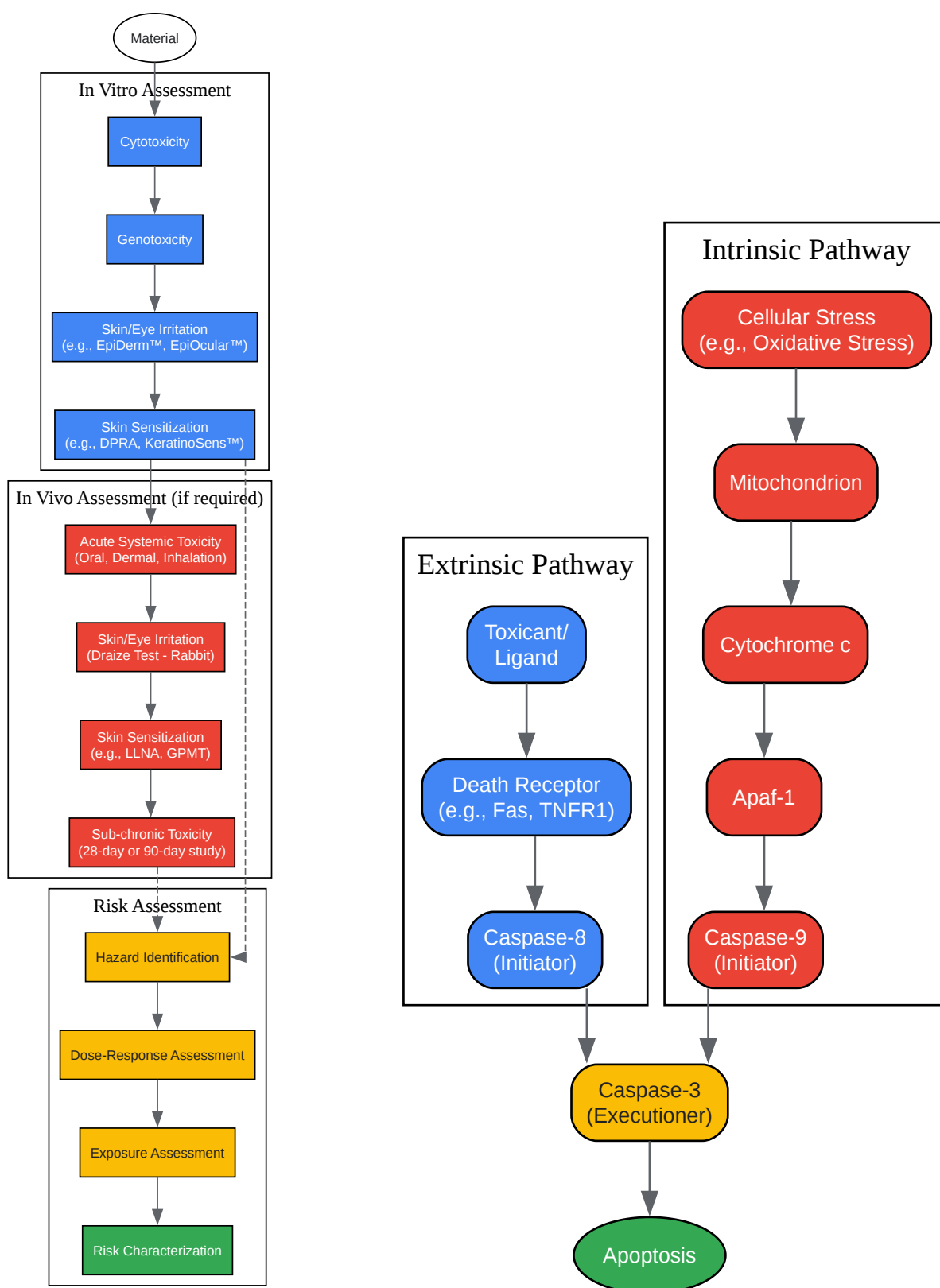
Table 2: Acute Toxicity of Parent Compound: Triethylene Glycol

Species	Route	LD50/LC50	Reference
Rat	Oral	> 18,080 mg/kg	[4]
Rat	Oral	17,000 mg/kg	[10]
Rabbit	Dermal	> 18,080 mg/kg	[4]
Rat	Inhalation	> 5.2 mg/L (4h)	[14]

## Experimental Protocols

Detailed experimental protocols for **triethylene glycol dicaprylate** are not available. The hazard classifications for triethylene glycol caprate caprylate are based on regulatory submissions, for which the specific experimental details are not provided in the search results. For the parent compound, triethylene glycol, standard OECD guidelines for toxicity testing are generally followed.

A generalized workflow for assessing the biocompatibility of a new chemical entity like **triethylene glycol dicaprylate** is presented below.



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## References

- 1. angenechemical.com [angenechemical.com]
- 2. Triethylene glycol HO(CH<sub>2</sub>CH<sub>2</sub>O)<sub>3</sub>H - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. downloads.regulations.gov [downloads.regulations.gov]
- 4. download.basf.com [download.basf.com]
- 5. nexchem.co.uk [nexchem.co.uk]
- 6. shell.com [shell.com]
- 7. chemotechnique.se [chemotechnique.se]
- 8. Page loading... [guidechem.com]
- 9. chemicalbook.com [chemicalbook.com]
- 10. westliberty.edu [westliberty.edu]
- 11. datasheets.scbt.com [datasheets.scbt.com]
- 12. Final report on the safety assessment of Triethylene Glycol and PEG-4 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. Review of the toxicologic properties of medium-chain triglycerides - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. carlroth.com [carlroth.com]
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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)